

A Comprehensive Guide to the Nomenclature of Cyclohexanemethanol-d11

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cyclohexanemethanol-d11

Cat. No.: B15558428

[Get Quote](#)

For researchers, scientists, and professionals in drug development, precise identification of chemical standards is paramount. This technical guide provides a detailed overview of the synonyms, chemical identifiers, and structural information for the deuterated standard, **Cyclohexanemethanol-d11**.

Cyclohexanemethanol-d11 is the isotopically labeled analog of Cyclohexanemethanol.^[1] It serves as a crucial reference material in various analytical applications, particularly in mass spectrometry-based methods for quantification and identification of its non-labeled counterpart. The incorporation of eleven deuterium atoms provides a distinct mass shift, enabling its use as an internal standard to correct for matrix effects and variations in instrument response.

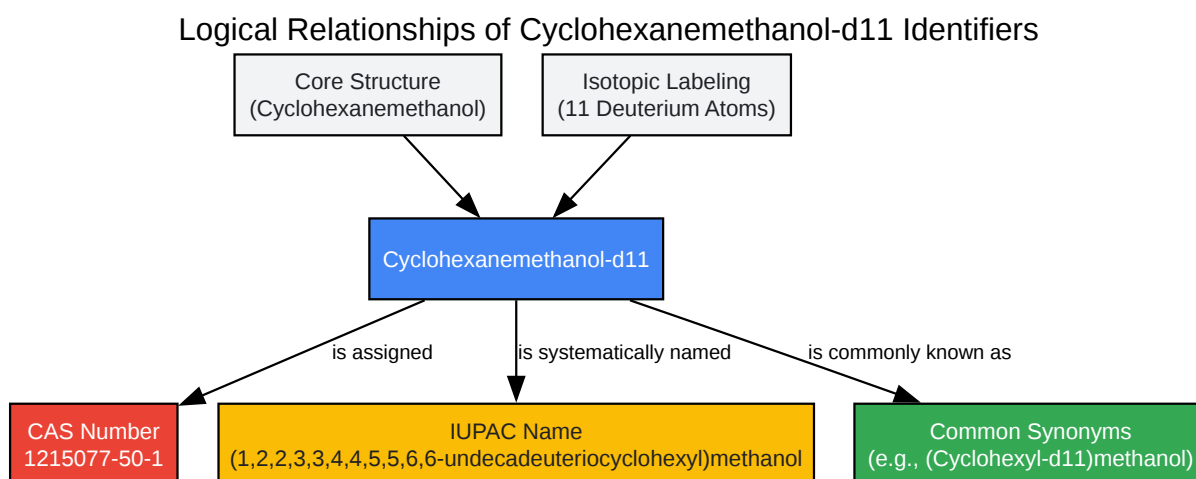
Chemical Identity and Synonyms

The systematic naming and various synonyms for **Cyclohexanemethanol-d11** are essential for accurate documentation and communication in research and development. The following table summarizes the key identifiers and alternative names for this compound.

Identifier Type	Value
CAS Number	1215077-50-1[1][2]
IUPAC Name	(1,2,2,3,3,4,4,5,5,6,6-undecadeuteriocyclohexyl)methanol[1][2]
Common Synonyms	(Cyclohexyl-d11)methanol[1]
Cyclohexane-1,2,2,3,3,4,4,5,5,6,6-d11-methanol[2]	
(Perdeuterocyclohexyl)methanol[2]	
Cyclohexyl-d11-methyl Alcohol[3]	
Molecular Formula	C7H3D11O[1]
Molecular Weight	125.26 g/mol [1]

Structural and Chemical Relationships

The nomenclature of **Cyclohexanemethanol-d11** is based on the principles of chemical structure and isotopic labeling. The following diagram illustrates the logical relationship between the core chemical structure and its various identifiers.



[Click to download full resolution via product page](#)

Caption: Relationship between the core structure, isotopic labeling, and various identifiers for **Cyclohexanemethanol-d11**.

Experimental Protocols

The use of **Cyclohexanemethanol-d11** as an internal standard is a common practice in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS). A general experimental workflow is described below.

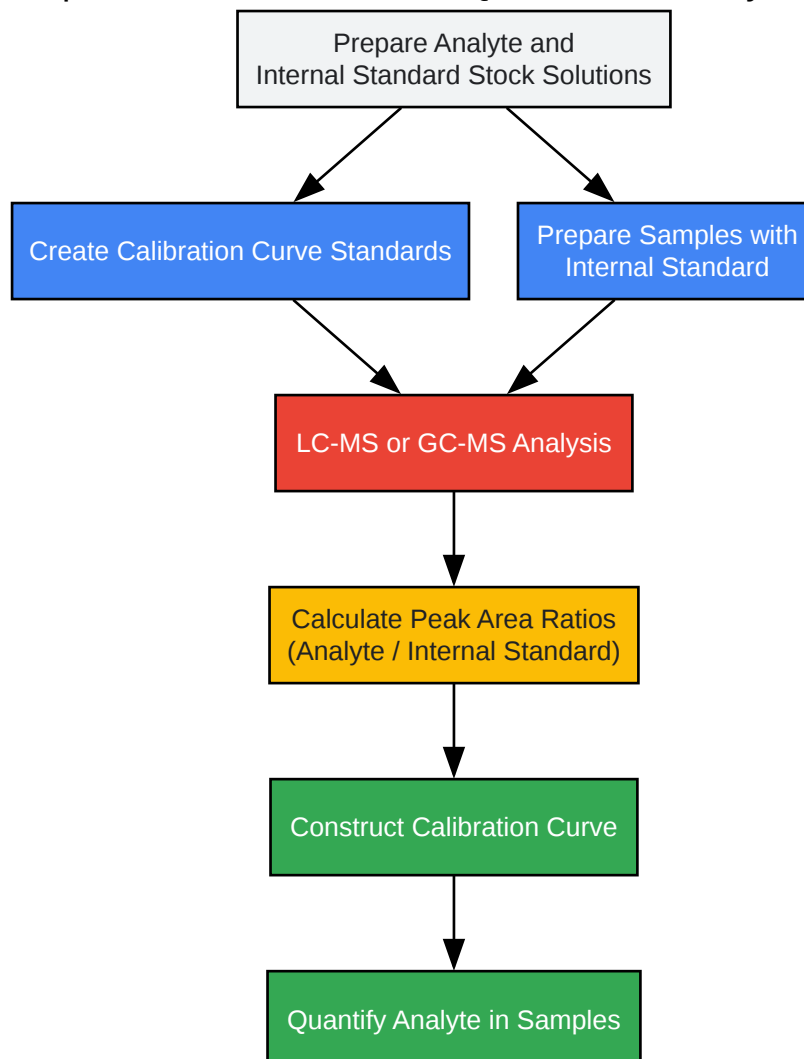
General Protocol for Quantification using **Cyclohexanemethanol-d11** as an Internal Standard

- Preparation of Stock Solutions:
 - Prepare a stock solution of the non-labeled analyte (Cyclohexanemethanol) of a known concentration in a suitable solvent (e.g., methanol, acetonitrile).
 - Prepare a stock solution of the internal standard (**Cyclohexanemethanol-d11**) of a known concentration in the same solvent.
- Calibration Curve Preparation:
 - Create a series of calibration standards by spiking a constant amount of the internal standard stock solution into a series of solutions with varying concentrations of the analyte stock solution.
 - The concentration range of the calibration curve should encompass the expected concentration of the analyte in the samples.
- Sample Preparation:
 - To each unknown sample, add the same constant amount of the internal standard stock solution as was added to the calibration standards.
 - Perform any necessary sample extraction, cleanup, or derivatization steps.
- Instrumental Analysis:

- Analyze the calibration standards and the samples by LC-MS or GC-MS.
- Monitor the appropriate precursor and product ions for both the analyte and the internal standard in selected reaction monitoring (SRM) or multiple reaction monitoring (MRM) mode.
- Data Analysis:
 - For each injection, calculate the peak area ratio of the analyte to the internal standard.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte for the calibration standards.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios on the calibration curve.

The following diagram illustrates the typical experimental workflow for using a deuterated internal standard.

Experimental Workflow for Quantitative Analysis



[Click to download full resolution via product page](#)

Caption: A typical workflow for quantitative analysis using an isotopically labeled internal standard like **Cyclohexanemethanol-d11**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. pharmaffiliates.com \[pharmaffiliates.com\]](https://pharmaffiliates.com)
- [2. Cyclohexanemethanol-d11 | LGC Standards \[lgcstandards.com\]](https://www.lgcstandards.com)
- [3. cdnisoopes.com \[cdnisotopes.com\]](https://cdnisotopes.com)
- To cite this document: BenchChem. [A Comprehensive Guide to the Nomenclature of Cyclohexanemethanol-d11]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15558428/docs#a-comprehensive-guide-to-the-nomenclature-of-cyclohexanemethanol-d11\]](https://www.benchchem.com/product/b15558428/docs#a-comprehensive-guide-to-the-nomenclature-of-cyclohexanemethanol-d11)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

